

# High-Pressure Phase Diagrams of Neon and Xenon: A Technical Guide

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## Compound of Interest

Compound Name: Neon;xenon

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Audience: Researchers, scientists, and materials science professionals.

This technical guide provides an in-depth analysis of the high-pressure phase diagrams of neon (Ne) and xenon (Xe). It details the structural transformations and melting phenomena these noble gases undergo when subjected to extreme pressures, summarizing key quantitative data from experimental studies. The document also outlines the primary experimental methodologies employed in high-pressure physics to obtain such data.

## Introduction

Neon and xenon, as members of the noble gas family, are characterized by their closed-shell electronic configurations, rendering them chemically inert under ambient conditions. However, the application of high pressure dramatically alters their physical properties, inducing solidification and subsequent transitions between different crystalline structures. Understanding these high-pressure behaviors is crucial for fundamental physics, planetary science, and for their use as pressure-transmitting media in high-pressure experiments. This guide focuses on the face-centered cubic (fcc) structure observed at lower pressures and the subsequent transformations that occur as pressure increases into the gigapascal (GPa) range.

## High-Pressure Phase Diagram of Xenon (Xe)

Solid xenon undergoes a significant and extensively studied series of transformations under pressure. At low pressures, it crystallizes in the face-centered cubic (fcc) structure. As pressure

increases, it transitions to a hexagonal close-packed (hcp) structure and eventually becomes metallic.

## Solid-Solid Phase Transitions

The primary solid-solid phase transition in xenon is from the fcc to the hcp crystal structure. This is a martensitic transformation, meaning it is diffusionless and proceeds through the collective displacement of atoms. A key characteristic of this transition in xenon is that it is sluggish and occurs over a very broad pressure range, with the fcc and hcp phases coexisting.

Stacking faults indicative of the onset of the fcc-hcp transition begin to appear at pressures as low as 1.9 to 5 GPa.<sup>[1][2]</sup> The transformation progresses with increasing pressure, with the hcp phase becoming more dominant. The transition is considered largely complete by approximately 70 GPa, although some studies have observed the fcc phase persisting to pressures greater than 100 GPa.<sup>[1][3][4]</sup>

At significantly higher pressures, xenon undergoes an electronic transition to a metallic state. This process begins at around 140 GPa and is complete by 155 GPa.<sup>[5]</sup> When metallized, solid xenon absorbs red light, giving it a distinctive sky-blue appearance.<sup>[5]</sup>

## Melting Curve of Xenon

The melting temperature of xenon increases significantly with pressure. However, the melting curve exhibits an anomalous flattening, with the rate of temperature increase per unit pressure ( $dT/dP$ ) decreasing notably around 20 GPa.<sup>[6][7]</sup> This deviation is attributed to the effects of the ongoing fcc-hcp transition and the presence of stacking faults in the solid phase.<sup>[6][8]</sup>

## Quantitative Data for Xenon

The following table summarizes the key transition pressures and temperatures for xenon.

Parameter	Pressure (GPa)	Temperature (K)	Crystal Structure	Citation
fcc-hcp Transition Onset	~3 - 5	300	fcc → fcc + hcp	[2][3]
fcc-hcp Transition Completion	~70	300	hcp	[1][3]
Start of Metallization	~140	Room Temperature	hcp	[5]
Complete Metallization	~155	Room Temperature	Metallic hcp	[5]
Melting Point	~20	~2000	Liquid	[6][7]
Melting Point	~43	~2054	Liquid	[7][8]
Melting Point	~61	~2175	Liquid	[8]

## High-Pressure Phase Diagram of Neon (Ne)

In contrast to xenon, neon's phase diagram is simpler under high pressure at room temperature. It remains in the face-centered cubic (fcc) crystal structure over a vast pressure range.

### Structural Stability

Experimental studies using X-ray diffraction have shown that neon remains in the fcc structure up to at least 208 GPa at room temperature.[9][10][11] Unlike heavier noble gases like argon, krypton, and xenon, neon does not undergo the fcc-hcp transition within this pressure domain. [12] This exceptional stability makes neon an excellent pressure-transmitting medium for high-pressure experiments, as it provides a quasi-hydrostatic environment and has a low X-ray scattering factor.[12][13]

### Melting Curve of Neon

The melting curve of neon has been experimentally measured to pressures as high as 70 GPa. [14][15][16] Similar to other substances, its melting temperature rises steadily with pressure. The data can be accurately described by the Simon-Glatzel function, which is an empirical equation used to model melting curves.[14][15]

## Quantitative Data for Neon

The following table summarizes key data points for the high-pressure behavior of neon.

Parameter	Pressure (GPa)	Temperature (K)	Crystal Structure	Citation
Solidification at 293 K	~4.74	293	fcc	[10]
Structural Stability Limit	> 208	300	fcc	[11]
Melting Point	5.45	328	Liquid	[14][15]
Melting Point	~15	~600	Liquid	[16][17]
Melting Point	~70	~1600	Liquid	[16][17]

## Experimental Protocols

The study of materials under extreme pressures relies on specialized equipment and techniques. The diamond anvil cell (DAC) is the primary tool for generating static high pressures in the GPa to multi-TPa range.

### The Diamond Anvil Cell (DAC)

A DAC consists of two opposing brilliant-cut diamonds with their tips (culets) polished to a small, flat surface.[13] The sample is placed in a small hole within a metal foil, known as a gasket, which is then compressed between the two diamond culets. The immense pressure is generated by applying a modest force to the large table of the diamonds, which is then concentrated over the tiny culet area.

## Sample Loading and Pressure Measurement

- **Gasket Preparation:** A metal gasket (e.g., rhenium or tungsten) is pre-indented between the diamonds to create a pressure chamber. A hole is then drilled into the center of the indentation using a laser or micro-drilling system.
- **Sample Loading:** The sample material (in this case, cryogenically loaded liquid neon or xenon) is loaded into the gasket hole. A small chip of a pressure calibrant, typically ruby, is also included.
- **Pressure Medium:** To ensure a uniform (hydrostatic) pressure on the sample, a pressure-transmitting medium is loaded into the cell. For studies on neon or xenon, they can serve as their own medium. Other noble gases like helium or argon are also commonly used.[\[13\]](#)
- **Pressure Measurement:** Pressure is measured in situ using the ruby fluorescence method. A laser excites the ruby chip, and the wavelength shift of its fluorescence lines is directly correlated to the pressure.[\[18\]](#)

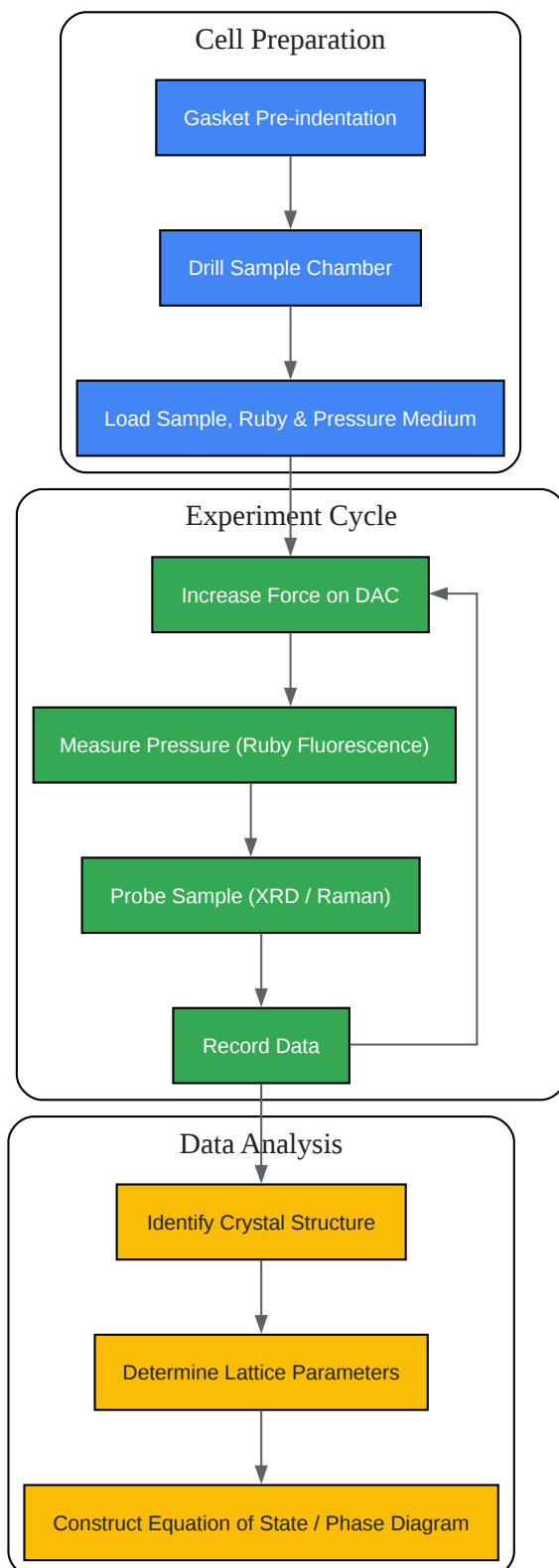
## In Situ Probing Techniques

Once the sample is under pressure, its properties are probed using various techniques, often employing synchrotron radiation for its high brightness and energy.

- **X-ray Diffraction (XRD):** A high-energy X-ray beam is directed through the diamonds onto the sample. The resulting diffraction pattern is collected and analyzed to determine the crystal structure and its lattice parameters, allowing for the identification of phase transitions.[\[19\]](#)[\[20\]](#)
- **Raman Spectroscopy:** This technique is used to probe the vibrational modes of the crystal lattice. The appearance of new Raman-active modes can signal a phase transition, such as the emergence of the E<sub>2g</sub> mode when xenon transforms from the Raman-inactive fcc phase to the hcp phase.[\[2\]](#)
- **Laser Heating:** For melting curve studies, a high-power laser is focused on the sample to heat it to thousands of degrees. The temperature is measured via pyrometry, and visual changes (e.g., movement) or laser speckle methods are used to detect the onset of melting.[\[6\]](#)[\[16\]](#)

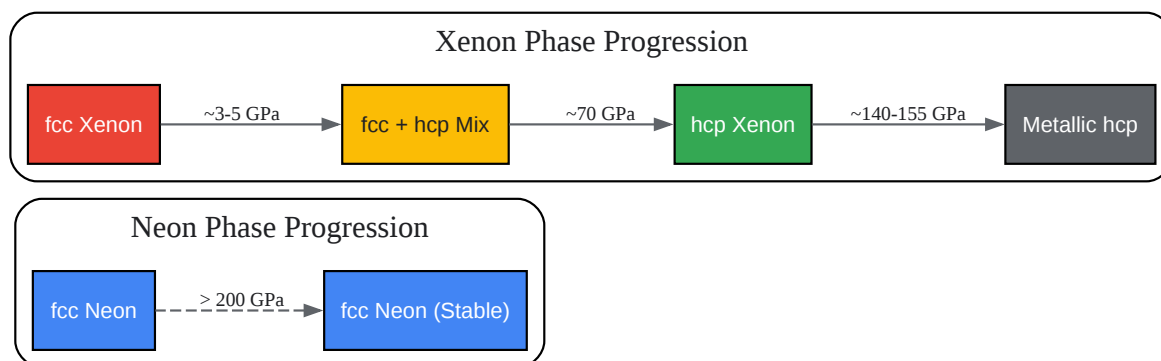
## Visualizations

## Experimental and Logical Workflows



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Caption: Generalized workflow for high-pressure studies using a Diamond Anvil Cell (DAC).



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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